

Prinomastat Hydrochloride In Vivo Toxicity

Technical Support Center

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Compound of Interest

Compound Name: *Prinomastat hydrochloride*

CAS No.: *1435779-45-5*

Cat. No.: *B1248558*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the dose-dependent in vivo toxicity of **Prinomastat hydrochloride**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during experimental studies.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of Prinomastat?

A1: Prinomastat is a synthetic hydroxamic acid derivative that acts as a potent inhibitor of several matrix metalloproteinases (MMPs), specifically MMP-2, -3, -9, -13, and -14.^{[1][2]} By inhibiting these enzymes, Prinomastat prevents the degradation of extracellular matrix proteins, a crucial process in tumor invasion, metastasis, and angiogenesis.^{[1][2]}

Q2: What are the main toxicities observed with Prinomastat in vivo?

A2: The most commonly reported dose-dependent toxicities in both preclinical and clinical studies are musculoskeletal. These include arthralgia (joint pain), myalgia (muscle pain),

stiffness, and joint swelling.[3][4][5][6][7][8] In developmental toxicity studies in rats, Prinomastat has been shown to cause fetal growth abnormalities, including skeletal and soft tissue malformations, at higher doses.[9]

Q3: Is there an established LD50 value for Prinomastat?

A3: A predicted acute oral LD50 value for Prinomastat in rats has been reported as 2.4167 mol/kg.[10] It is important to note that this is a predicted value and should be confirmed by dedicated acute toxicity studies for specific experimental setups.

Q4: How can musculoskeletal toxicity be managed during in vivo experiments?

A4: In clinical studies, joint and muscle-related pain were generally reversible with treatment cessation or dose reduction.[3][4] For preclinical studies, careful dose-range finding studies are crucial. If signs of distress or pain (e.g., altered gait, reduced mobility) are observed in animal models, dose reduction or temporary discontinuation of the treatment should be considered, in line with ethical guidelines for animal welfare.

Q5: What are the known effects of Prinomastat on reproductive and developmental toxicology?

A5: Preclinical studies in pregnant Sprague-Dawley rats have shown that Prinomastat can induce dose-dependent developmental toxicity.[9] Observed effects included decreased maternal body weight and food consumption at high doses, increased post-implantation loss, and fetal skeletal and soft tissue variations and malformations.[9] Therefore, the use of Prinomastat in studies involving pregnant subjects requires careful consideration and robust safety monitoring.

Troubleshooting Guides

Unexpected Animal Morbidity or Mortality

Symptom	Potential Cause	Troubleshooting Steps
Sudden death in a cohort	Acute toxicity at the administered dose.	- Immediately review the dosing calculations and preparation protocol. - Consider performing an acute toxicity study to determine the maximum tolerated dose (MTD). - For future studies, start with a lower dose and perform a dose-escalation study.
Weight loss exceeding 20% of baseline	Chronic toxicity or severe adverse effects.	- Monitor animal health daily, including body weight and food/water intake. - Consider reducing the dose or the frequency of administration. - Perform interim necropsies to identify potential target organ toxicity.
Signs of pain or distress (hunched posture, lethargy, rough coat)	Musculoskeletal toxicity or other systemic adverse effects.	- Implement a pain assessment scoring system. - Consult with a veterinarian about appropriate analgesic interventions that will not interfere with study endpoints. - Consider dose reduction or humane euthanasia if pain cannot be managed.

Inconsistent or Unexpected Experimental Results

Issue	Potential Cause	Troubleshooting Steps
Lack of expected efficacy in tumor models	- Inadequate dosing. - Poor bioavailability. - Tumor model resistance.	- Verify the formulation and administration of Prinomastat. - Conduct pharmacokinetic studies to ensure adequate plasma concentrations are achieved.[3] - Characterize the MMP expression profile of the tumor model to ensure it expresses the targets of Prinomastat.
Variability in toxicological readouts	- Inconsistent animal handling or dosing. - Biological variability within the animal strain.	- Ensure all personnel are properly trained on standardized procedures. - Increase the number of animals per group to improve statistical power.

Quantitative Toxicity Data

Preclinical In Vivo Toxicity of Prinomastat Hydrochloride

Animal Model	Study Type	Dose	Observed Toxicities	Reference
Sprague-Dawley Rat	Developmental Toxicity	25 mg/kg/day (p.o.)	Increased frequency of fetal skeletal tissue variations and malformations.	[9]
100 mg/kg/day (p.o.)	Dose-dependent increase in post-implantation loss; increased frequency of fetal skeletal and soft tissue variations and malformations.	[9]		
250 mg/kg/day (p.o.)	Decreased maternal body weight and food consumption; significant increase in post-implantation loss; increased frequency of fetal skeletal and soft tissue variations and malformations.	[9]		
Rat	Acute Oral Toxicity (Predicted)	2.4167 mol/kg	Predicted median lethal dose (LD50).	[10]

Clinical Trial In Vivo Toxicity of Prinomastat Hydrochloride

Study Population	Study Type	Dose	Observed Toxicities	Reference
Human Cancer Patients	Phase I	1, 2, 5, 10, 25, 50, or 100 mg (p.o., twice daily)	Primary toxicities were joint and muscle-related pain (arthralgias and myalgias), which were generally reversible. Grade 2-3 arthralgias and myalgias were noted after 2-3 months in >25% of patients at doses >25 mg twice a day. The frequency and severity of symptoms were dose-related.	[3] [4] [5]

Experimental Protocols

Representative Protocol for an Acute Oral Toxicity Study (Adapted from OECD Guideline 420)

- Animal Model: Healthy, young adult nulliparous, non-pregnant female rats.
- Acclimatization: Acclimatize animals to laboratory conditions for at least 5 days.
- Fasting: Withhold food overnight prior to dosing.

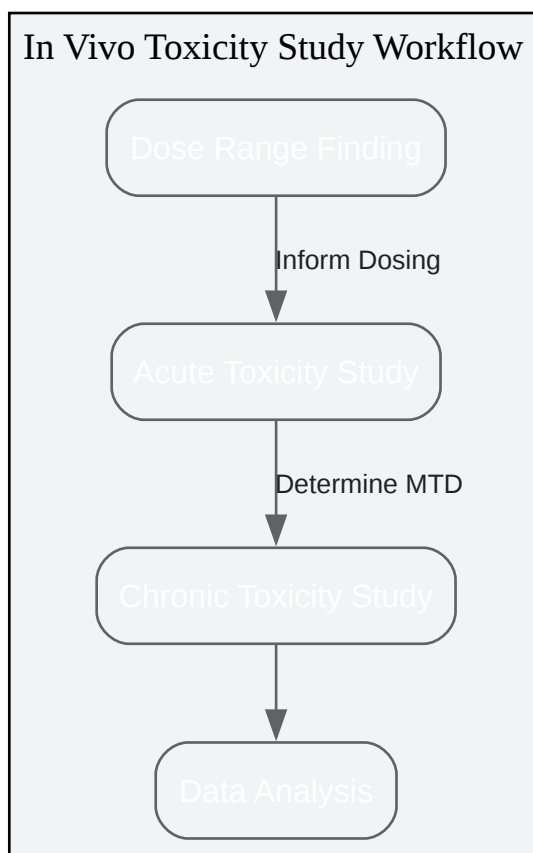
- Dose Administration: Administer **Prinomastat hydrochloride** orally by gavage in a suitable vehicle. Start with a dose based on preliminary range-finding studies. Subsequent doses for other groups are adjusted based on the observed outcomes.
- Observation: Observe animals for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Necropsy: Perform a gross necropsy on all animals at the end of the study.

Protocol for Developmental Toxicity Study in Rats (Summarized from literature)[9]

- Animal Model: Pregnant female Sprague-Dawley rats.
- Dosing Period: Administer **Prinomastat hydrochloride** orally once daily from gestational day 6 to 17.
- Dose Groups: Include a vehicle control group and at least three dose levels (e.g., 25, 100, 250 mg/kg/day).
- Maternal Observations: Monitor maternal body weight, food consumption, and clinical signs of toxicity daily.
- Fetal Evaluation: On gestational day 20, perform a Cesarean section. Evaluate the number of viable fetuses, post-implantation loss, and fetal body weights. Examine fetuses for external, visceral, and skeletal malformations.

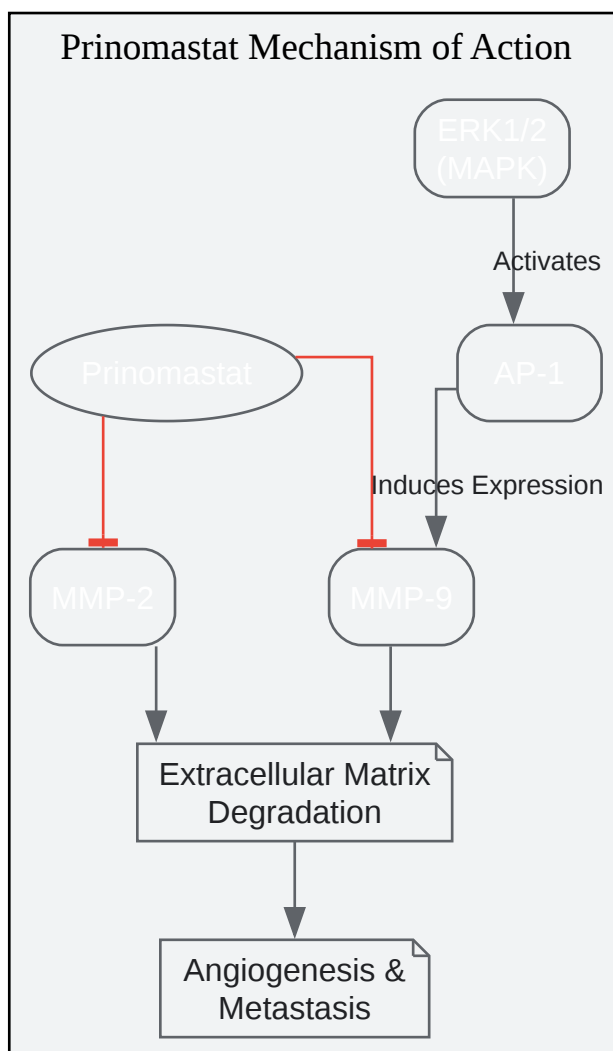
Visualizations

Experimental Workflow and Signaling Pathway Diagrams



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Caption: A generalized workflow for in vivo toxicity assessment.



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Caption: Prinomastat inhibits MMP-2 and MMP-9, impacting downstream signaling.

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